

An In-depth Technical Guide to Barium Thiocyanate

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Compound of Interest

Compound Name: *Barium thiocyanate*

Cat. No.: *B1211151*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium thiocyanate, with the chemical formula $\text{Ba}(\text{SCN})_2$, is an inorganic salt that serves as a versatile reagent in various chemical applications. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and insights into its applications relevant to the scientific community.

Chemical Identification and Properties

Barium thiocyanate is commercially available in its anhydrous and trihydrate forms. The CAS Registry Numbers for these forms are crucial for unambiguous identification in research and procurement.

Property	Anhydrous Barium Thiocyanate	Barium Thiocyanate Trihydrate
CAS Registry Number	2092-17-3[1][2][3][4]	68016-36-4[1]
Molecular Formula	Ba(SCN) ₂	Ba(SCN) ₂ ·3H ₂ O
Molecular Weight	253.49 g/mol [1]	307.54 g/mol
Appearance	White crystalline solid[2]	White, needle-shaped crystals
Solubility in Water	62.63 g/100 mL (25 °C)[1]	Soluble
Solubility in other solvents	Soluble in acetone, methanol, and ethanol[1]	Soluble in most alcohols, insoluble in simple alkanes[1]
Density	2.2 g/cm ³ [4]	Not specified
Hazards	Toxic by ingestion[5]	Toxic by ingestion

Synthesis of Barium Thiocyanate

A common and effective method for the laboratory synthesis of **barium thiocyanate** involves the reaction of barium hydroxide with ammonium thiocyanate.[1] This procedure yields the trihydrate form, which can be subsequently dehydrated.

Experimental Protocol: Synthesis of Barium Thiocyanate Trihydrate

Materials:

- Barium hydroxide octahydrate (Ba(OH)₂·8H₂O)
- Ammonium thiocyanate (NH₄SCN)
- Distilled water
- Round-bottom flask
- Heating mantle

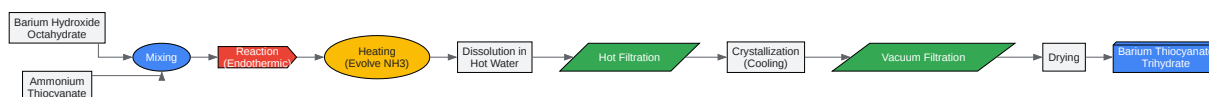
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Reaction: In a round-bottom flask, thoroughly mix solid barium hydroxide octahydrate and ammonium thiocyanate. The reaction is endothermic and will cause the mixture to liquefy and the temperature to drop significantly.
- Heating: Gently heat the mixture to drive the reaction to completion and to evolve ammonia gas. Continue heating until the evolution of ammonia ceases.
- Purification:
 - Dissolve the resulting solid in a minimum amount of hot distilled water.
 - Filter the hot solution to remove any insoluble impurities.
 - Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization of **barium thiocyanate** trihydrate.
- Isolation and Drying:
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold distilled water.
 - Dry the crystals in a desiccator at room temperature.

Dehydration: The anhydrous form can be obtained by carefully heating the trihydrate crystals in a vacuum oven.

Synthesis Workflow



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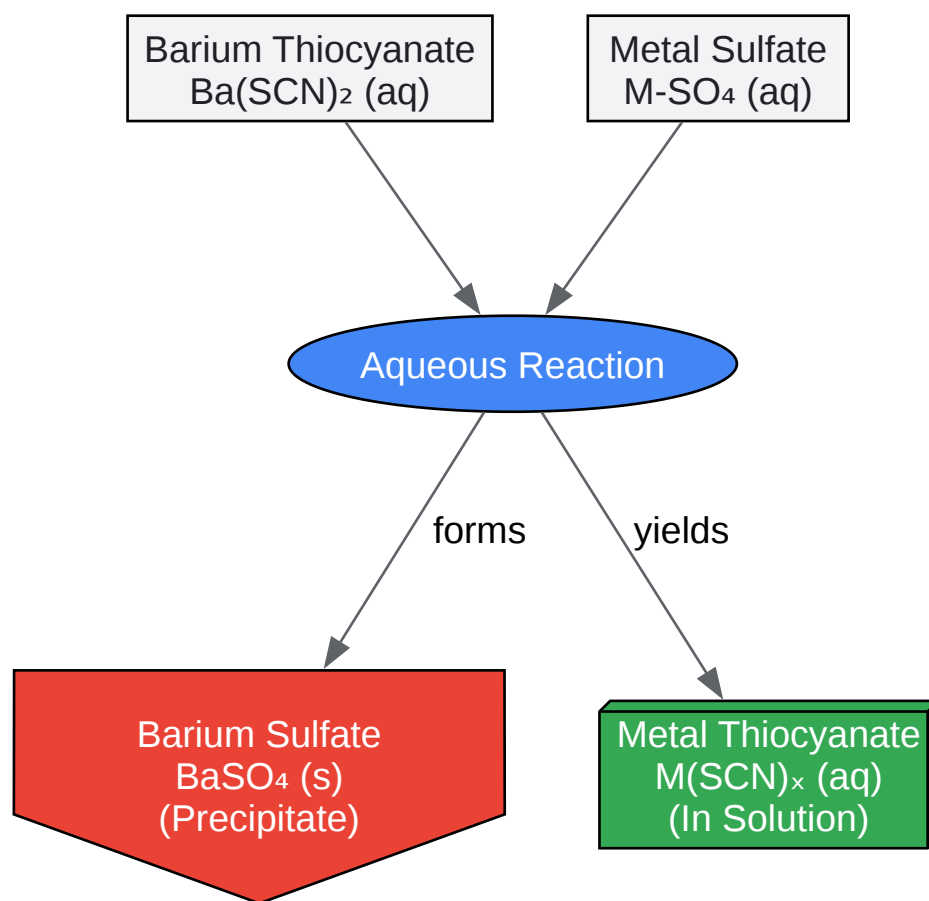
Figure 1. Experimental workflow for the synthesis of **barium thiocyanate** trihydrate.

Applications in Research and Development

While **barium thiocyanate** has established uses in dyeing and photography, its utility for researchers, particularly in drug development, lies in its role as a source of the thiocyanate anion. The thiocyanate group is a valuable synthon in organic chemistry for the preparation of various sulfur- and nitrogen-containing compounds.

Precursor to other Thiocyanates

Barium thiocyanate can be used to generate other metal thiocyanates through precipitation reactions. For example, reacting an aqueous solution of **barium thiocyanate** with a soluble sulfate salt of another metal will precipitate barium sulfate, leaving the desired metal thiocyanate in solution.



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Figure 2. Logical relationship for the preparation of other metal thiocyanates.

Role in Organic Synthesis

The thiocyanate anion (SCN^-) is a versatile nucleophile that can be introduced into organic molecules to form organic thiocyanates (R-SCN). These compounds are important intermediates in the synthesis of pharmaceuticals and other biologically active molecules. Organic thiocyanates can be further transformed into other functional groups such as:

- Thiols (R-SH): via reduction.
- Disulfides (R-S-S-R): via hydrolysis and oxidation.
- Thioethers (R-S-R'): by reaction with organometallic reagents.

Quantitative Analysis

The concentration of thiocyanate ions in solution can be determined by various analytical methods. A common technique is spectrophotometry, where thiocyanate forms a colored complex with iron(III) ions, which can be quantified by measuring its absorbance. Ion chromatography is another powerful technique for the separation and quantification of thiocyanate in various matrices.

Safety and Handling

Barium thiocyanate is toxic if ingested and can cause irritation upon contact with skin and mucous membranes.[5] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood. In case of accidental exposure, seek immediate medical attention. Dispose of barium-containing waste according to institutional and local regulations for hazardous materials.

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